

Optimizing mobile phase for chiral HPLC separation of alcohols

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Compound of Interest

Compound Name: (S)-(+)-2-Hexanol

Cat. No.: B3042163

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Technical Support Center: Chiral HPLC Separation of Alcohols

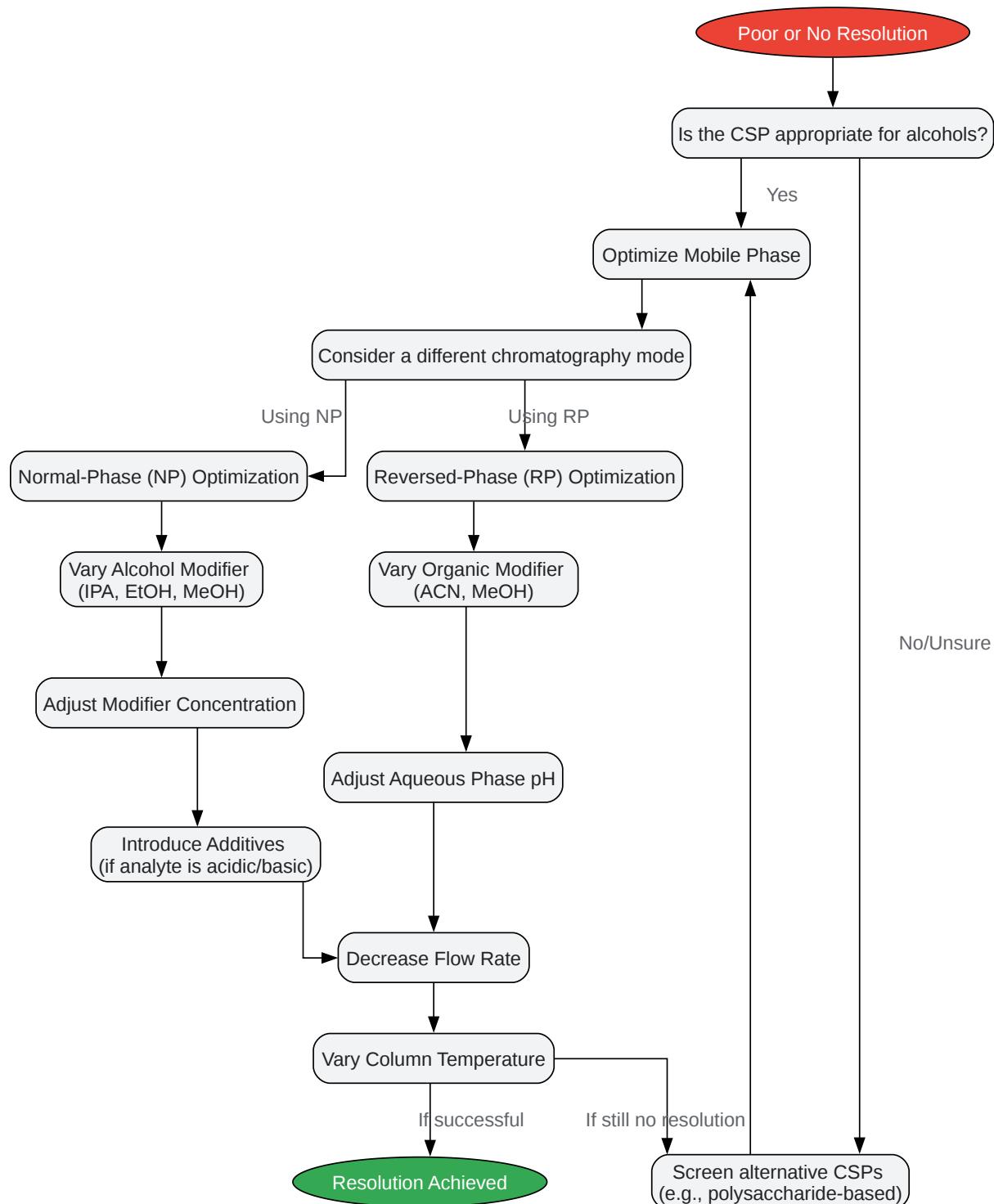
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the mobile phase for the chiral separation of alcohols using High-Performance Liquid Chromatography (HPLC).

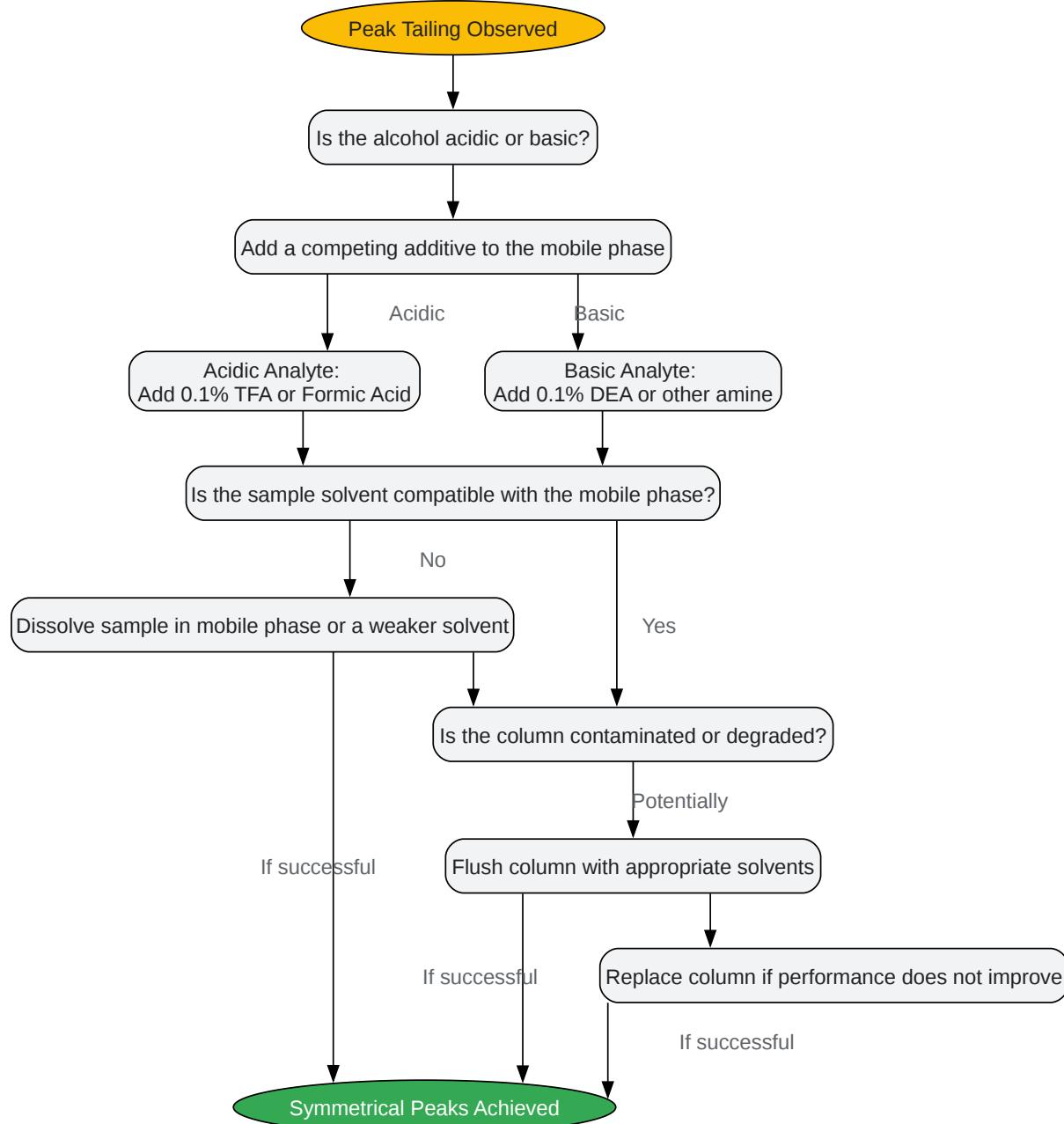
Troubleshooting Guide

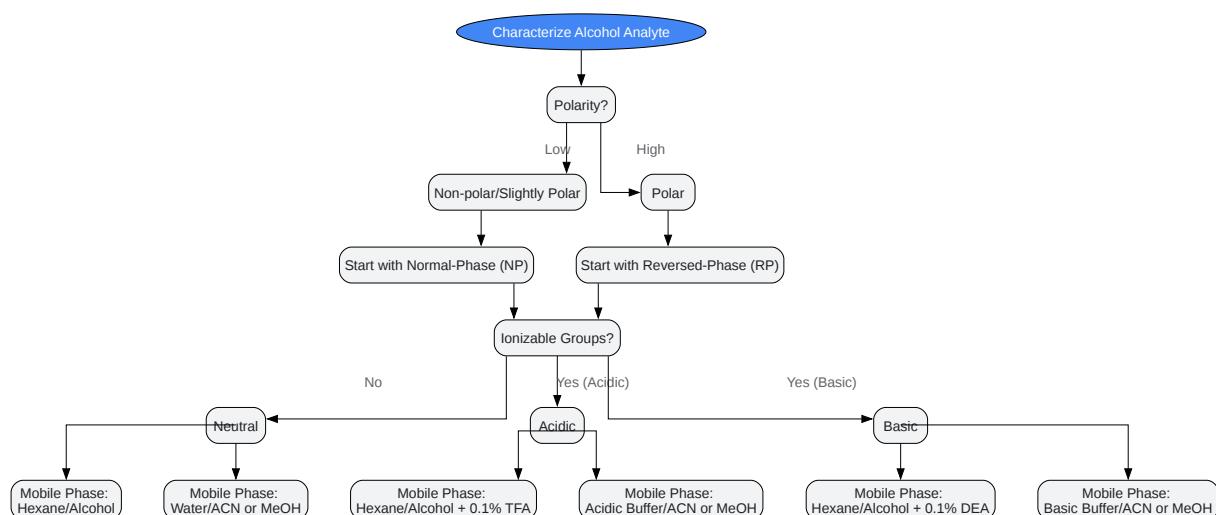
Issue 1: Poor or No Resolution of Alcohol Enantiomers

If you are observing a single peak or poorly resolved peaks for your alcohol enantiomers, it is crucial to systematically evaluate and optimize your method. The choice of the chiral stationary phase (CSP) is the most critical factor, but the mobile phase composition plays a vital role in achieving selectivity.

Troubleshooting Workflow for Poor Resolution





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